

# Ethyltrimethoxysilane safety and handling in a lab setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyltrimethoxysilane

Cat. No.: B1346717

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Ethyltrimethoxysilane** in a Laboratory Setting

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for the use of **ethyltrimethoxysilane** in a laboratory environment. It is intended for professionals in research, science, and drug development who may work with this chemical.

## Chemical and Physical Properties

**Ethyltrimethoxysilane** is an organosilicon compound used as a coupling agent, adhesion promoter, and surface modifier in various applications, including coatings and composites.<sup>[1]</sup> It is a colorless to pale yellow liquid with a mild odor.<sup>[1]</sup> Its reactivity, particularly its hydrolysis in the presence of moisture to form silanol groups that can condense into siloxane networks, is a key feature of its utility.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Ethyltrimethoxysilane**

Property	Value	Reference(s)
Chemical Formula	C5H14O3Si	[1][2][3][4]
Molecular Weight	150.25 g/mol	[2][3][4][5]
CAS Number	5314-55-6	[1][2][3][6]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Mild	[1]
Flash Point	27 °C / 80.6 °F	[2][3]
Specific Gravity	0.94	[2][3]
Boiling Point/Range	124-125°C	[7]
Water Solubility	Decomposes in contact with water	[3]
Stability	Moisture sensitive	[2][3]

## Hazard Identification and Safety Precautions

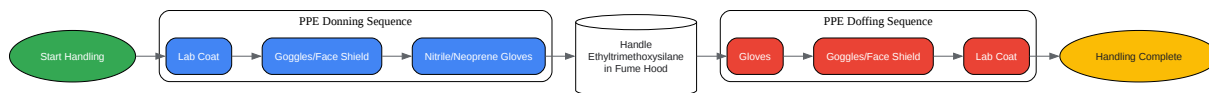
**Ethyltrimethoxysilane** is classified as a flammable liquid and vapor.[2][3] It can cause skin and serious eye irritation, and may cause respiratory irritation.[2][3] It is crucial to handle this chemical with appropriate safety measures to minimize risk.

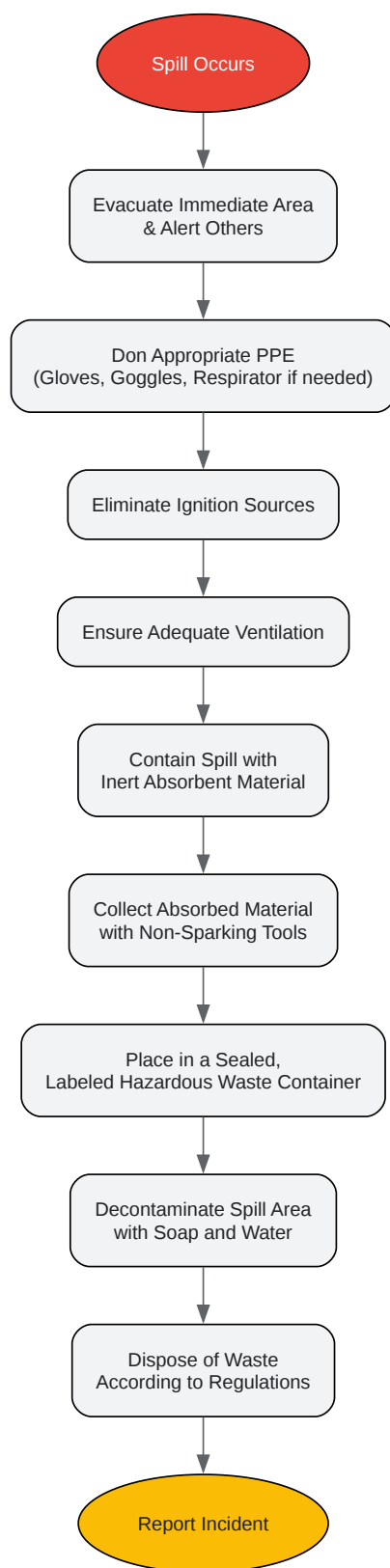
Table 2: Hazard Classification and Precautionary Statements

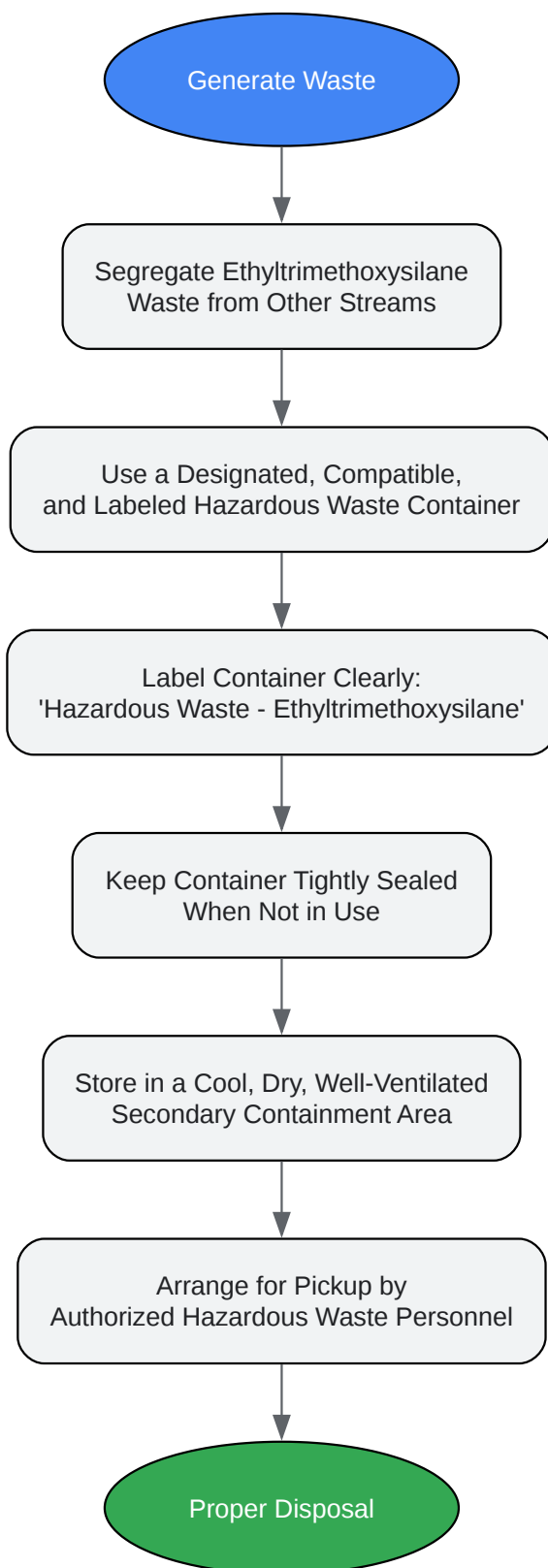
Hazard Class	GHS Category	Signal Word	Hazard Statement(s)	Precautionary Statement(s)	Reference(s)
Flammable Liquids	3	Warning	H226: Flammable liquid and vapor	P210, P233, P240, P241, P242, P243, P370+P378, P403+P235, P501	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P313	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity (Single Exposure)	3	Warning	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **ethyltrimethoxysilane** to prevent exposure.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and Optimization of Mesoporous Silica Nanoparticles for Ruthenium Polypyridyl Drug Delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. surfmods.jp [surfmods.jp]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. diva-portal.org [diva-portal.org]
- 7. TOP 10 chemical reactions that you can repeat at home | MEL Chemistry [melscience.com]
- To cite this document: BenchChem. [Ethyltrimethoxysilane safety and handling in a lab setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346717#ethyltrimethoxysilane-safety-and-handling-in-a-lab-setting]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)